

3-Keto petromyzonol chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Keto petromyzonol

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An In-depth Technical Guide to 3-Keto Petromyzonol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Keto petromyzonol**, a key bile acid derivative that functions as a sex pheromone in the sea lamprey (*Petromyzon marinus*). This document outlines its chemical structure, physicochemical properties, biological activity, and its role in the neuroendocrine system, making it a valuable resource for researchers in chemical ecology, neurobiology, and drug development.

Chemical Structure and Properties

3-Keto petromyzonol is a C₂₄ bile acid, a derivative of petromyzonol. Its chemical name is (5 α ,7 α ,12 α)-7,12,24-Trihydroxy-cholan-3-one.[1] The biologically active form is often the sulfated conjugate, **3-keto petromyzonol** sulfate (3kPZS), which plays a crucial role as a sex pheromone.[2][3][4][5] The sulfate group enhances water solubility and specificity for its olfactory receptor.

Chemical Identifiers:

- IUPAC Name: (4R)-4-[(5S,7R,8R,9S,10S,12S,13R,14S,17R)-7,12-dihydroxy-10,13-dimethyl-3-oxo-1,2,4,5,6,7,8,9,11,12,14,15,16,17-tetradecahydrocyclopenta[a]phenanthren-17-

yl]pentan-1-ol

- CAS Number: 359436-56-9

Table 1: Physicochemical Properties of **3-Keto Petromyzonol**

Property	Value	Source
Molecular Formula	C ₂₄ H ₄₀ O ₄	
Molecular Weight	392.57 g/mol	
Melting Point	173-175 °C	
Boiling Point	543.7 °C at 760 mmHg	
Flash Point	296.7 °C	
Density	1.130 g/cm ³	
Vapor Pressure	4.34E-14 mmHg at 25°C	
LogP	3.56	
Solubility	Chloroform (Slightly, Heated), DMSO (Slightly)	
Storage Temperature	-20°C Freezer	

Biological Activity and Mechanism of Action

3-Keto petromyzonol, primarily in its sulfated form (3kPZS), is a potent sex pheromone released by spermiating male sea lampreys. It serves as a chemoattractant, guiding ovulating females to nesting sites to synchronize spawning. This pheromone is synthesized in the liver, released through the gills, and is detectable by females at concentrations as low as 10⁻¹² M.

The mechanism of action involves the binding of 3kPZS to specific G protein-coupled olfactory receptors in the female sea lamprey's olfactory epithelium. This binding event initiates a signal transduction cascade that ultimately modulates the synthesis and release of gonadotropin-releasing hormone (GnRH). This, in turn, influences the hypothalamic-pituitary-gonadal (HPG) axis, priming the neuroendocrine system for reproduction. The specificity of this interaction is

highlighted by the fact that minor structural modifications to the 3kPZS molecule can significantly alter or even antagonize the behavioral response.

Experimental Protocols

Detailed experimental protocols for the synthesis and purification of **3-Keto petromyzonol** are proprietary and not publicly available. However, the literature describes several key experimental assays used to characterize its biological activity.

a) Electro-Olfactogram (EOG) Recordings: This electrophysiological technique is used to measure the response of the olfactory epithelium to 3kPZS and its analogs.

- Objective: To determine the sensitivity and specificity of the olfactory sensory neurons to the pheromone.
- Methodology:
 - An adult female sea lamprey is anesthetized and immobilized.
 - The olfactory chamber is exposed and continuously perfused with a saline solution.
 - A recording electrode is placed on the surface of the olfactory epithelium, with a reference electrode placed on nearby non-sensory tissue.
 - Pulses of the test odorant (e.g., 3kPZS dissolved in saline) are introduced into the perfusing solution.
 - The summed generator potential of the responding olfactory sensory neurons is recorded as a negative voltage deflection, the magnitude of which is proportional to the stimulus intensity.

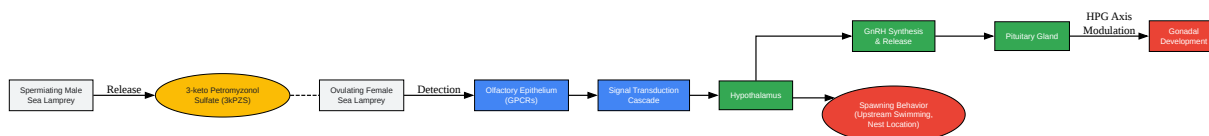
b) Two-Choice Flume Behavioral Assays: This assay is used to assess the chemoattractant or repellent properties of 3kPZS.

- Objective: To determine if ovulating female sea lampreys are attracted to, are neutral to, or avoid a water source containing 3kPZS.
- Methodology:

- A two-choice maze or flume is set up with a constant flow of water.
- An ovulating female sea lamprey is introduced into the downstream end of the flume.
- One side of the flume is scented with a control solution (e.g., saline), while the other side is scented with the experimental solution (e.g., 10^{-12} M 3kPZS).
- The movement of the female is tracked over a set period.
- Preference is determined by the amount of time the female spends in the scented side of the flume and the number of entries into that side. Search behaviors, such as increased swimming activity, are also noted.

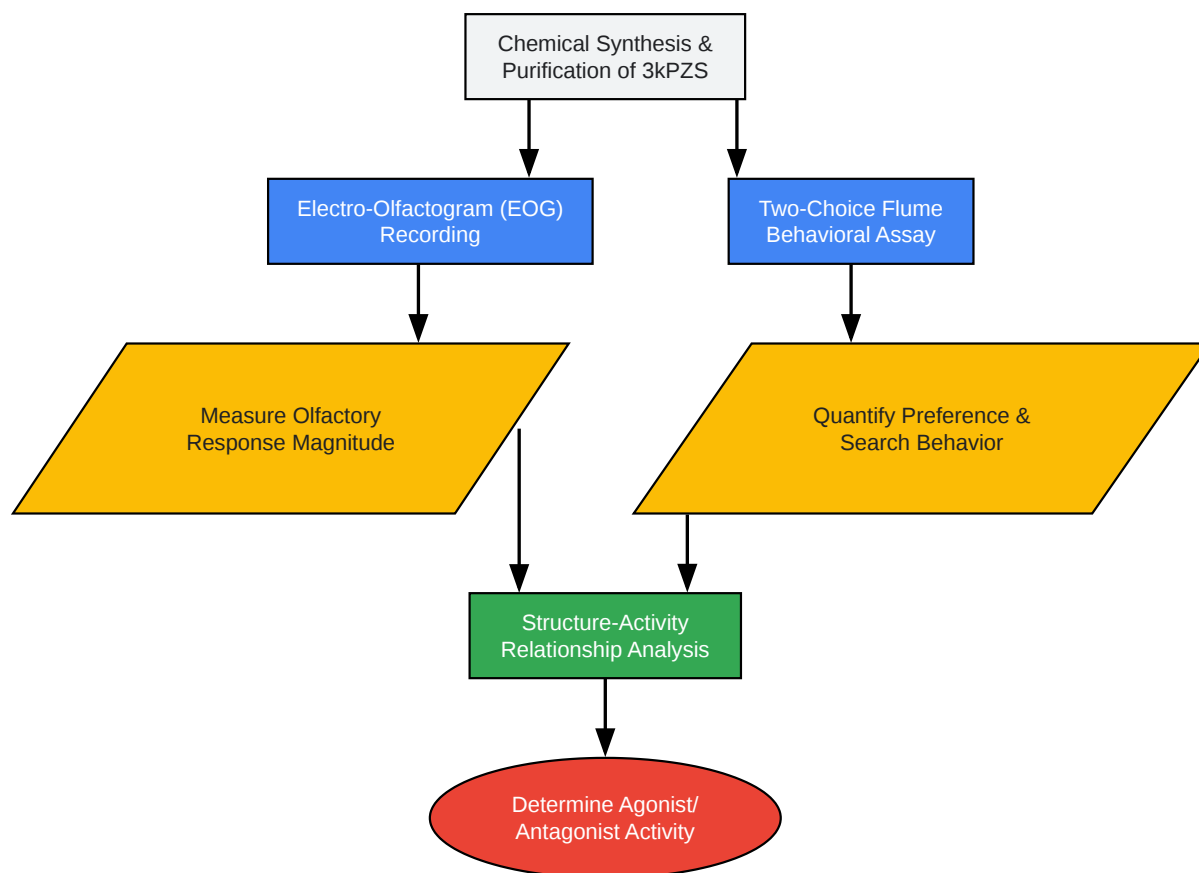
Signaling Pathway and Experimental Workflow Visualization

The following diagrams illustrate the biological pathway of **3-Keto petromyzonol** sulfate and a typical experimental workflow for its evaluation.



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Caption: Signaling pathway of **3-keto petromyzonol** sulfate from male release to female behavioral response.



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Caption: Experimental workflow for evaluating the biological activity of **3-keto petromyzonol sulfate**.

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- To cite this document: BenchChem. [3-Keto petromyzonol chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b561654#3-keto-petromyzonol-chemical-structure-and-properties]

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